

Stearyl Erucamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Stearyl erucamide

Cat. No.: B168054

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Abstract

Stearyl erucamide ((Z)-N-octadecyldocos-13-enamide) is a long-chain, unsaturated secondary fatty acid amide that has found widespread application in the polymer industry as a slip and anti-blocking agent. Its unique molecular structure imparts desirable frictional properties to polymer surfaces. While its industrial applications are well-documented, its discovery and history are intertwined with the broader exploration of fatty acid amides. This technical guide provides an in-depth overview of **stearyl erucamide**, including its history, physicochemical properties, synthesis, analytical methodologies, and a review of its known and potential biological interactions. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals interested in the chemistry and potential applications of long-chain fatty acid amides.

Discovery and History

The specific discovery of **stearyl erucamide** is not attributed to a single event or individual but rather emerged from the systematic development of fatty acid amides as industrial additives. The use of fatty acid amides as slip agents dates back to at least the mid-20th century, with early patents focusing on primary amides like oleamide. The development of secondary amides such as **stearyl erucamide** represented a refinement of this technology, offering improved thermal stability and controlled migration properties, making them suitable for high-temperature processing of engineering plastics.^{[1][2]} Companies like Croda International, founded in 1925,

have a long history in the development and manufacturing of such specialty chemicals, including slip additives for polymers.^[3]

The broader history of fatty acid amides has roots in both industrial and biological research. The first synthesis of a simple fatty amide, stearamide, was reported in 1882. Biologically, the importance of the fatty acid amide linkage was recognized early in the study of sphingolipids. A significant milestone was the identification of N-palmitoylethanolamine from egg yolk in 1957.^[4] The discovery of oleamide in the cerebrospinal fluid of sleep-deprived cats in the 1990s spurred significant interest in the neurobiology of fatty acid amides.^[5] While **stearyl erucamide** is primarily known for its industrial applications, the biological activities of structurally related long-chain fatty acid amides provide a context for exploring its potential physiological roles.

Physicochemical Properties

Stearyl erucamide is a waxy solid at room temperature. Its long alkyl chains contribute to its hydrophobic nature and high melting point.

Property	Value	Source(s)
Chemical Formula	C ₄₀ H ₇₉ NO	[6]
Molecular Weight	590.07 g/mol	[6]
IUPAC Name	(Z)-N-octadecyldocos-13-enamide	[7]
CAS Number	10094-45-8	[8]
Appearance	White to off-white solid/waxy material	[9]
Melting Point	70-73 °C	[10]
Boiling Point	671.6 ± 24.0 °C (Predicted)	[8]
Density	0.857 ± 0.06 g/cm ³	[8]
Solubility	Insoluble in water; Soluble in organic solvents	[9]

Synthesis of Stearyl Erucamide

The most common industrial synthesis of **stearyl erucamide** involves the direct amidation of erucic acid with stearylamine at elevated temperatures in the presence of a catalyst.

Experimental Protocol: Laboratory Scale Synthesis

This protocol is adapted from general procedures for the synthesis of secondary fatty acid amides and information from patent literature.[\[10\]](#)

Materials:

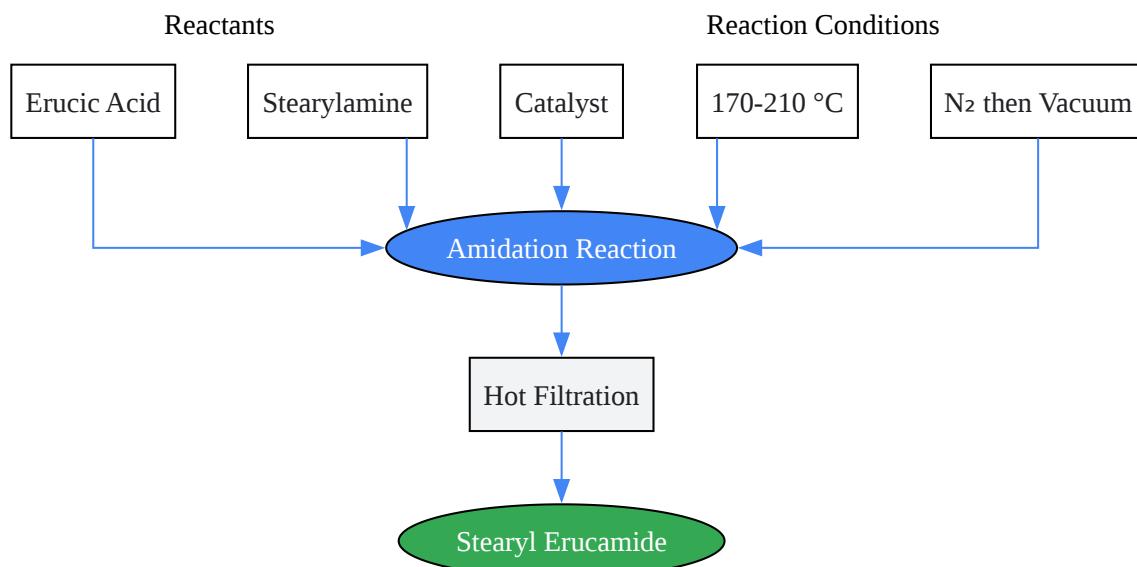
- Erucic acid (98%)
- Stearylamine (98%)
- Catalyst (e.g., phosphotungstic acid/metatitanic acid/silica gel composite as described in patent CN104230741B, or a standard Lewis acid catalyst)[\[10\]](#)
- Nitrogen gas supply
- High-vacuum pump
- Three-neck round-bottom flask
- Heating mantle with temperature controller
- Mechanical stirrer
- Condenser
- Thermometer

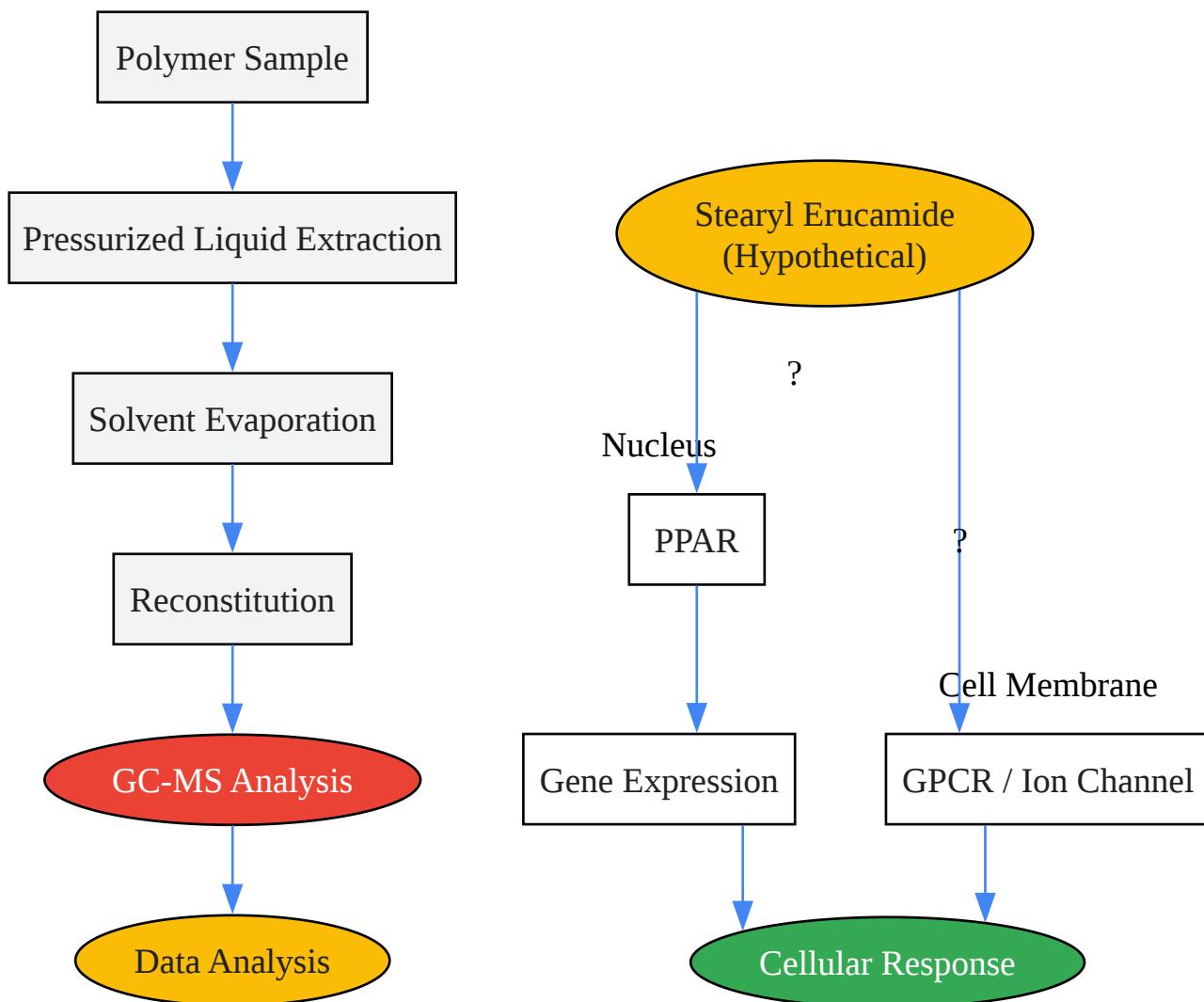
Procedure:

- Charging the Reactor: In a three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and a condenser connected to a nitrogen inlet, add stearylamine and erucic acid in a molar ratio of approximately 1:1.15 to 1:1.28 (stearylamine:erucic acid).[\[10\]](#)

- Inert Atmosphere: Purge the flask with nitrogen gas for 15-20 minutes to create an inert atmosphere.
- Initial Heating and Catalyst Addition: Begin stirring and heat the mixture to 110-120 °C under a gentle flow of nitrogen. Once the reactants have melted and are homogenous, add the catalyst. The catalyst loading is typically 0.5-1.2% of the weight of erucic acid.[10]
- Reaction: Increase the temperature to 170-210 °C. For the first 2 hours, maintain a nitrogen atmosphere to facilitate the removal of water formed during the reaction.[10]
- Vacuum Application: After the initial 2 hours, apply a vacuum to the system to drive the reaction to completion by removing the remaining water. The reaction is typically monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value is ≤ 1.0 mg KOH/g. The total reaction time is typically 3-6 hours.[10]
- Work-up: Once the reaction is complete, cool the mixture to 95-105 °C. Filter the hot mixture to remove the catalyst.
- Product Isolation: The molten product is then cooled, which can be done by pouring it into a shallow dish to solidify. The resulting solid is **stearyl erucamide**.

Diagram of Synthetic Workflow:





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